

Comparing the physicochemical properties of chalcose and other deoxysugars

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Compound of Interest

Compound Name: Chalcose

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A Comparative Guide to the Physicochemical Properties of **Chalcose** and Other Deoxysugars

For researchers, scientists, and professionals in drug development, understanding the nuanced physicochemical properties of deoxysugars is critical. These properties govern molecular interactions, bioavailability, and ultimately, the therapeutic potential of glycoside-based drugs. This guide provides a comparative analysis of **chalcose** and other significant deoxysugars, supported by experimental data and detailed methodologies.

Deoxysugars, carbohydrates that have had at least one hydroxyl group replaced with a hydrogen atom, are integral components of many biologically active natural products, including antibiotics and cardiac glycosides.^[1] Their reduced polarity compared to parent sugars affects their solubility, stability, and interaction with biological targets. This comparison focuses on D-**chalcose**, a 4,6-dideoxy sugar, and contrasts it with other key deoxysugars: D-digitoxose, D-olivose, L-rhamnose, and 2-deoxy-D-glucose.

Comparative Physicochemical Data

The fundamental physicochemical properties of these selected deoxysugars are summarized below. These values are crucial for predicting their behavior in both chemical syntheses and biological systems.

Property	D-Chalcosose	D-Digitoxose	D-Olivose	L-Rhamnose	2-Deoxy-D-glucose
Systematic Name	4,6-Dideoxy-3-O-methyl-D-xylo-hexose	2,6-Dideoxy-D-ribo-hexose	2,6-Dideoxy-D-arabino-hexose	6-Deoxy-L-mannose	2-Deoxy-D-arabino-hexose
Molecular Formula	C ₇ H ₁₄ O ₄	C ₆ H ₁₂ O ₄	C ₆ H ₁₂ O ₄	C ₆ H ₁₂ O ₅	C ₆ H ₁₂ O ₅
Molecular Weight (g/mol)	162.18[2]	148.16[3][4]	148.16[3]	164.16[5]	164.16[5]
Melting Point (°C)	96 - 99[2]	~112	104-106 (as phenylhydraz one)	91 - 95 (monohydrate) / 122-123 (anhydrous)	146 - 147
Specific Optical Rotation ([α] _D)	+120° → +76° (in H ₂ O) [2]	+46.3° (in H ₂ O)	-25° (in H ₂ O)	Varies with form	+46.5° (equilibrium, in H ₂ O)
Solubility	Data not available	Freely soluble in water; soluble in acetone, ethanol.[3][4]	Data not available	Soluble in water; slightly soluble in ethanol.	Highly soluble in water (330 mg/mL).
Predicted pKa	Not available	Not available	Not available	~12.5	Not available

Experimental Protocols

The characterization of deoxysugars relies on a suite of analytical techniques to elucidate their structure and properties. Below are detailed methodologies for key experiments.

X-ray Crystallography

This is the gold standard for determining the three-dimensional atomic and molecular structure of a crystalline solid.[6]

- Objective: To determine the precise atomic arrangement, bond lengths, and angles of the deoxysugar in its solid state.
- Methodology:
 - Crystallization: High-purity deoxysugar is dissolved in a suitable solvent system to achieve supersaturation. Crystals are grown using techniques like vapor diffusion (hanging or sitting drop) or slow evaporation.[7][8] This is often the most challenging, rate-limiting step.[7]
 - Data Collection: A single, high-quality crystal is mounted on a goniometer and exposed to a focused beam of X-rays, typically from a synchrotron source for high resolution.[2]
 - Diffraction: The crystal diffracts the X-rays into a specific pattern of spots. The angles and intensities of these diffracted beams are meticulously measured.[7]
 - Structure Solution: The diffraction data is processed to calculate an electron density map.[7] By fitting the known atomic components of the sugar into this map, a three-dimensional model of the molecule is built and refined.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is a powerful non-destructive technique for determining the structure of molecules in solution.[9]

- Objective: To identify the sugar's structure, including the connectivity of atoms, stereochemistry, and the conformation of the pyranose/furanose ring.
- Methodology:
 - Sample Preparation: A small amount (typically 1-5 mg) of the deoxysugar is dissolved in a deuterated solvent (e.g., D₂O, DMSO-d₆) and placed in an NMR tube.
 - 1D NMR (¹H and ¹³C):

- ^1H NMR provides information on the number of different types of protons and their connectivity through spin-spin coupling.
- ^{13}C NMR reveals the number of non-equivalent carbons.
- 2D NMR (COSY, HSQC, HMBC): These experiments are crucial for complex structures.
 - COSY (Correlation Spectroscopy) identifies protons that are coupled to each other (typically on adjacent carbons).
 - HSQC (Heteronuclear Single Quantum Coherence) correlates directly bonded proton and carbon atoms.
 - HMBC (Heteronuclear Multiple Bond Correlation) shows correlations between protons and carbons separated by two or three bonds, which is essential for establishing linkages between sugar units or with aglycones.
- Spectral Analysis: Chemical shifts, coupling constants, and through-space correlations (from NOESY experiments) are analyzed to assemble the final structure and determine its preferred conformation in solution.[\[10\]](#)

High-Performance Liquid Chromatography (HPLC)

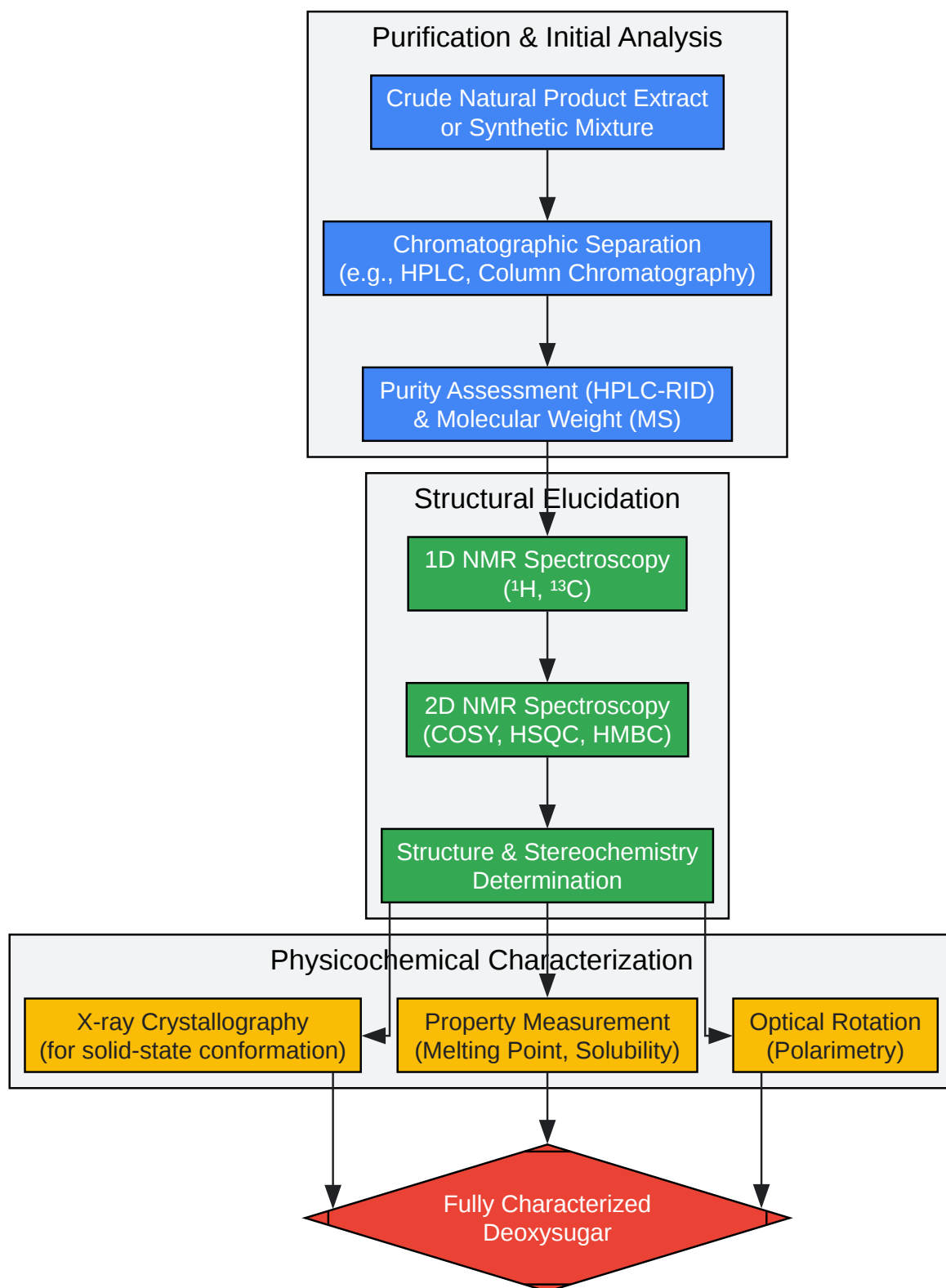
HPLC is a primary method for the separation, quantification, and purification of sugars.[\[11\]](#)

- Objective: To separate mixtures of deoxysugars, assess purity, and quantify their amounts.
- Methodology:
 - Column and Mobile Phase Selection: A common setup for sugar analysis is an amino-propyl bonded silica column with a mobile phase of acetonitrile and water.[\[12\]](#) The ratio is adjusted based on the polarity of the sugars; higher acetonitrile content is used for more polar monosaccharides.[\[12\]](#) Ion-exchange columns (e.g., Aminex HPX-87H) with an acidic mobile phase are also widely used.[\[13\]](#)
 - Sample Preparation: Samples are dissolved in the mobile phase, filtered through a 0.22 μm filter to remove particulates, and loaded into autosampler vials.[\[11\]](#)

- Analysis: The sample is injected into the HPLC system. The components are separated based on their differential partitioning between the stationary and mobile phases.
- Detection: A Refractive Index Detector (RID) is most commonly used for underivatized sugars as they lack a strong UV chromophore.[13]
- Quantification: The concentration of each sugar is determined by comparing its peak area to a calibration curve generated from standards of known concentrations.

Visualizing Experimental Workflow

The characterization of a novel deoxysugar follows a logical progression of experiments. The following diagram illustrates a typical workflow from initial isolation to full characterization.



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Caption: Experimental workflow for deoxysugar characterization.

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